

Comparative Analysis of Apremilast Enantiomers in Psoriatic Arthritis Models

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Compound of Interest

Compound Name: (R)-Apremilast

Cat. No.: B2467101

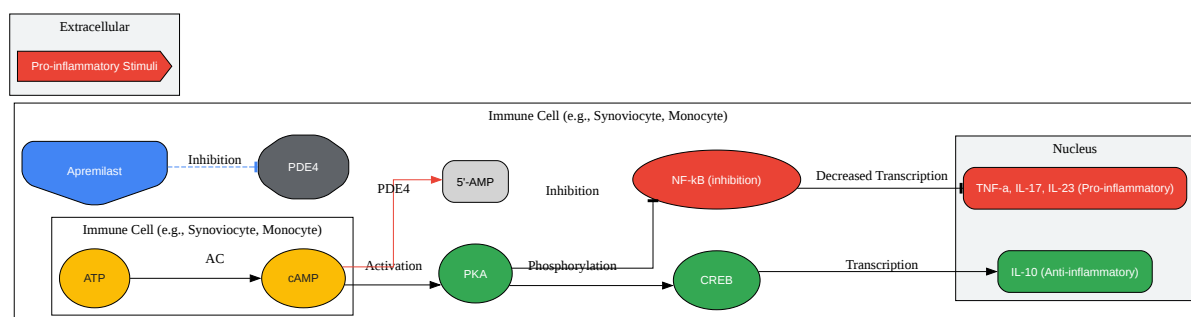
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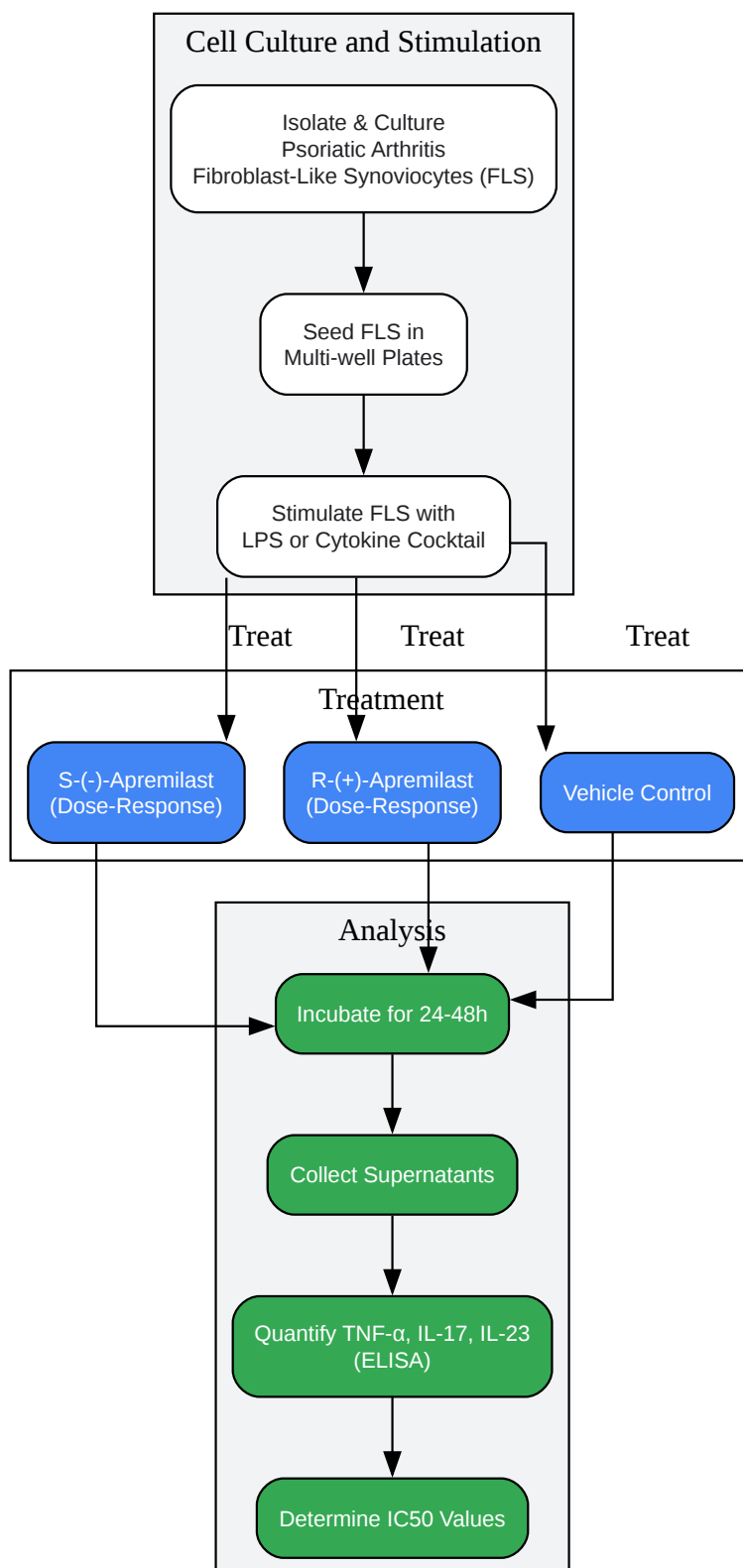
Apremilast, an oral phosphodiesterase 4 (PDE4) inhibitor, has demonstrated efficacy in the treatment of psoriasis and psoriatic arthritis. As a chiral molecule, it exists as two enantiomers, S-(-)-Apremilast and R-(+)-Apremilast. Preclinical and clinical data indicate that the therapeutic activity of Apremilast is primarily attributed to the S-enantiomer.

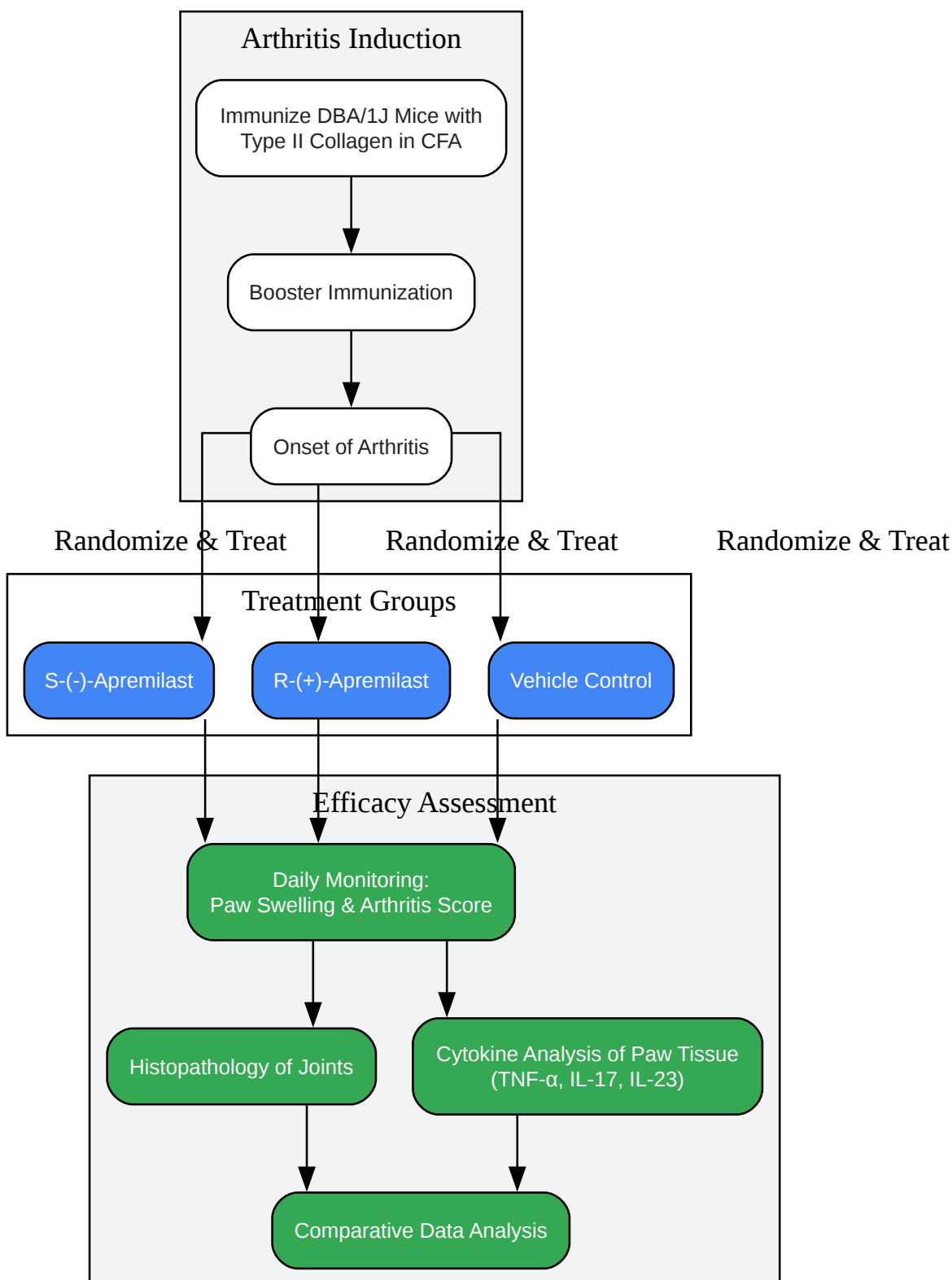
This guide provides a comparative analysis of the enantiomers of Apremilast, focusing on their biochemical activity and potential efficacy in psoriatic arthritis models. The information is intended for researchers, scientists, and drug development professionals.

Mechanism of Action: PDE4 Inhibition and Downstream Effects

Apremilast exerts its anti-inflammatory effects by inhibiting PDE4, an enzyme that degrades cyclic adenosine monophosphate (cAMP). The resulting increase in intracellular cAMP levels modulates the expression of various pro-inflammatory and anti-inflammatory cytokines. This signaling cascade is central to the therapeutic effect of Apremilast in psoriatic arthritis.^[1]







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References

- 1. Clinical potential of apremilast in the treatment of psoriatic arthritis - PMC [pmc.ncbi.nlm.nih.gov]
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